

Application Notes and Protocols: 1,1-Bis(hydroxymethyl)cyclopropane in Agrochemical Research

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Compound of Interest

Compound Name: 1,1-Bis(hydroxymethyl)cyclopropane

Cat. No.: B119854

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Abstract

1,1-Bis(hydroxymethyl)cyclopropane is a versatile chemical intermediate that holds potential as a precursor in the synthesis of agrochemicals, particularly pyrethroid insecticides. While direct agrochemical applications of **1,1-Bis(hydroxymethyl)cyclopropane** are not widely documented, its rigid cyclopropane core is a key structural motif in this important class of insecticides. This document outlines the synthetic pathway to convert **1,1-Bis(hydroxymethyl)cyclopropane** into a valuable cyclopropanecarboxylic acid intermediate, a crucial building block for pyrethroid synthesis. Detailed experimental protocols, quantitative data on the efficacy of a representative pyrethroid, and diagrams illustrating the synthetic workflow and mechanism of action are provided to guide researchers in exploring the agrochemical applications of this compound.

Introduction

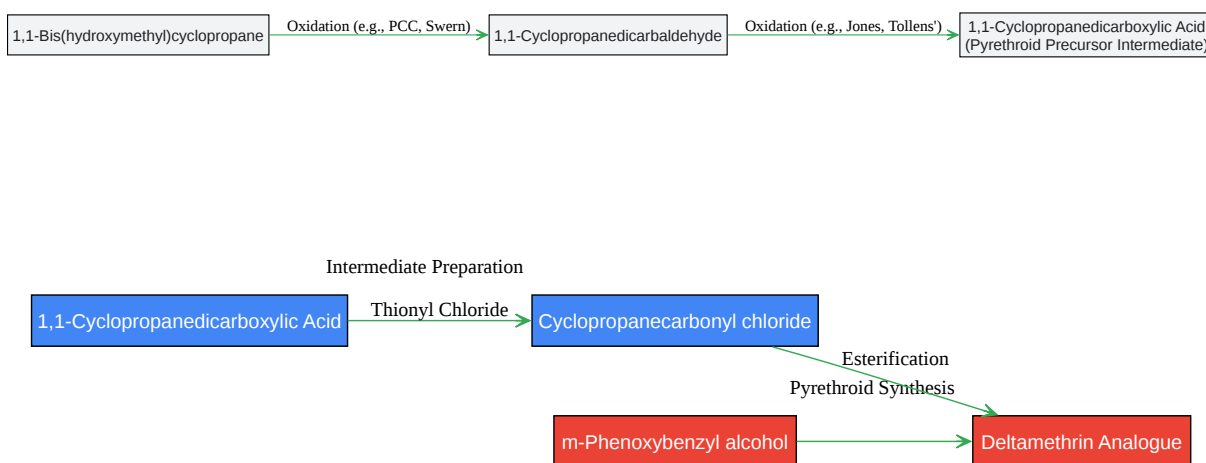
The cyclopropane ring is a fundamental structural component in a variety of biologically active molecules, including a major class of synthetic insecticides known as pyrethroids. These compounds are synthetic analogues of the natural insecticidal pyrethrins found in chrysanthemum flowers. Pyrethroids are characterized by their high efficacy against a broad

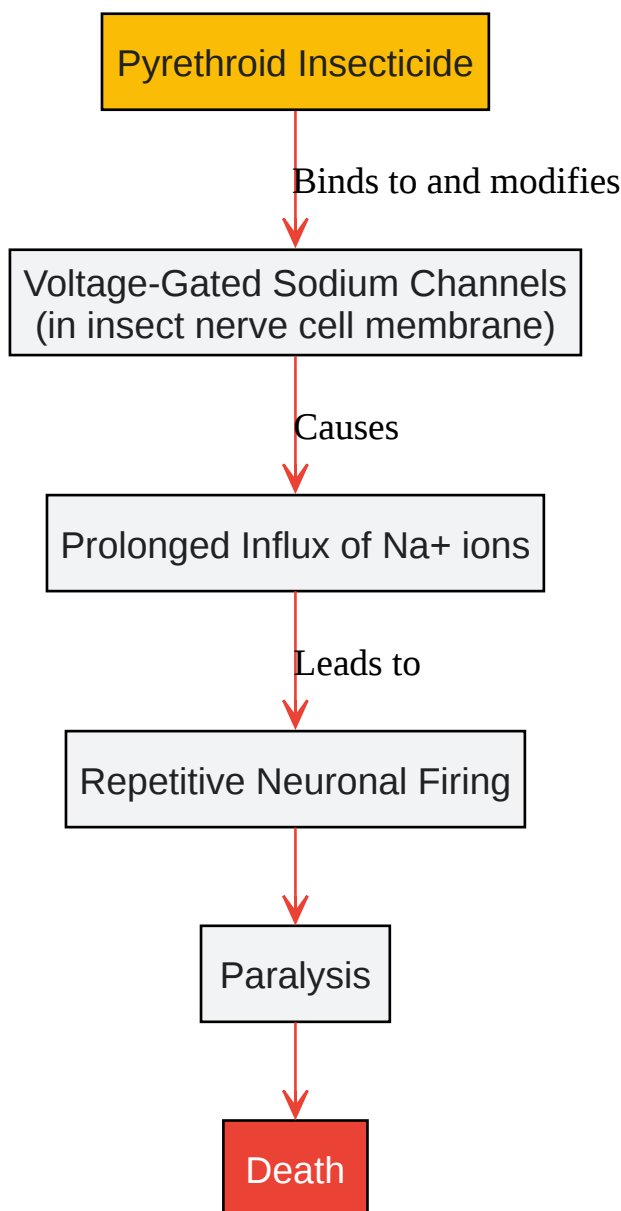
spectrum of insect pests, rapid knockdown effect, and relatively low mammalian toxicity. The unique stereochemistry and rigidity of the cyclopropane ring are crucial for their potent insecticidal activity.

1,1-Bis(hydroxymethyl)cyclopropane, while primarily utilized in the pharmaceutical industry, represents a potential starting material for the synthesis of key pyrethroid precursors, such as chrysanthemic acid and its analogues. This document provides a detailed protocol for the conversion of **1,1-Bis(hydroxymethyl)cyclopropane** to a cyclopropanecarboxylic acid intermediate and its subsequent elaboration into a pyrethroid insecticide.

Synthetic Pathway from 1,1-Bis(hydroxymethyl)cyclopropane to a Pyrethroid Intermediate

The conversion of **1,1-Bis(hydroxymethyl)cyclopropane** to a suitable pyrethroid precursor involves a two-step oxidation process to first form the corresponding dialdehyde and then the dicarboxylic acid. Subsequent mono-esterification and decarboxylation can lead to a desired cyclopropanecarboxylic acid. For the purpose of these application notes, we will focus on the synthesis of 1,1-cyclopropanedicarboxylic acid as a key intermediate.





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